

# High-performance liquid chromatography (HPLC) method for "Disperse Blue ANT" analysis

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## Compound of Interest

Compound Name: Disperse blue ANT

Cat. No.: B12379933

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## Application Note and Protocol for the HPLC Analysis of Disperse Blue ANT

This document provides a detailed application note and protocol for the analysis of the disperse dye, **Disperse Blue ANT**, using High-Performance Liquid Chromatography (HPLC). This method is intended for researchers, scientists, and professionals in drug development and quality control who are working with this dye.

### Introduction

**Disperse Blue ANT** is a synthetic azo dye characterized by the presence of bromo and nitro functional groups. Its chemical identity is methyl 2-[5-acetamido-4-[(2-bromo-4,6-dinitrophenyl)diazenyl]-2-methoxy-N-(2-methoxy-2-oxoethyl)anilino]acetate, with the CAS number 88938-51-6 and a molecular formula of  $C_{21}H_{21}BrN_6O_{10}$ <sup>[1][2]</sup>. Due to its use in textiles and other materials, a reliable analytical method for its identification and quantification is essential for quality control and safety assessment. This application note details an HPLC method adapted from established procedures for similar disperse dyes.

## Experimental Protocols

This section outlines the detailed methodology for the HPLC analysis of **Disperse Blue ANT**.

## 1. Sample Preparation

- Standard Solution:
  - Accurately weigh 10 mg of **Disperse Blue ANT** reference standard.
  - Dissolve in 10 mL of methanol to obtain a stock solution of 1 mg/mL.
  - From the stock solution, prepare a series of working standards by dilution with the mobile phase to concentrations of 1, 5, 10, 25, and 50 µg/mL.
- Sample from Textile Matrix:
  - Cut a representative sample of the dyed textile into small pieces (approximately 2x2 mm).
  - Accurately weigh approximately 100 mg of the textile sample into a glass vial.
  - Add 5 mL of methanol and sonicate for 30 minutes in a water bath at 60°C to extract the dye.
  - Allow the solution to cool to room temperature.
  - Filter the extract through a 0.45 µm syringe filter into an HPLC vial.

## 2. HPLC Instrumentation and Conditions

The analysis is performed on a standard HPLC system equipped with a UV-Vis or Photodiode Array (PDA) detector.

## Data Presentation

The following tables summarize the key parameters and expected quantitative data for the HPLC analysis of **Disperse Blue ANT**.

Table 1: HPLC Chromatographic Conditions

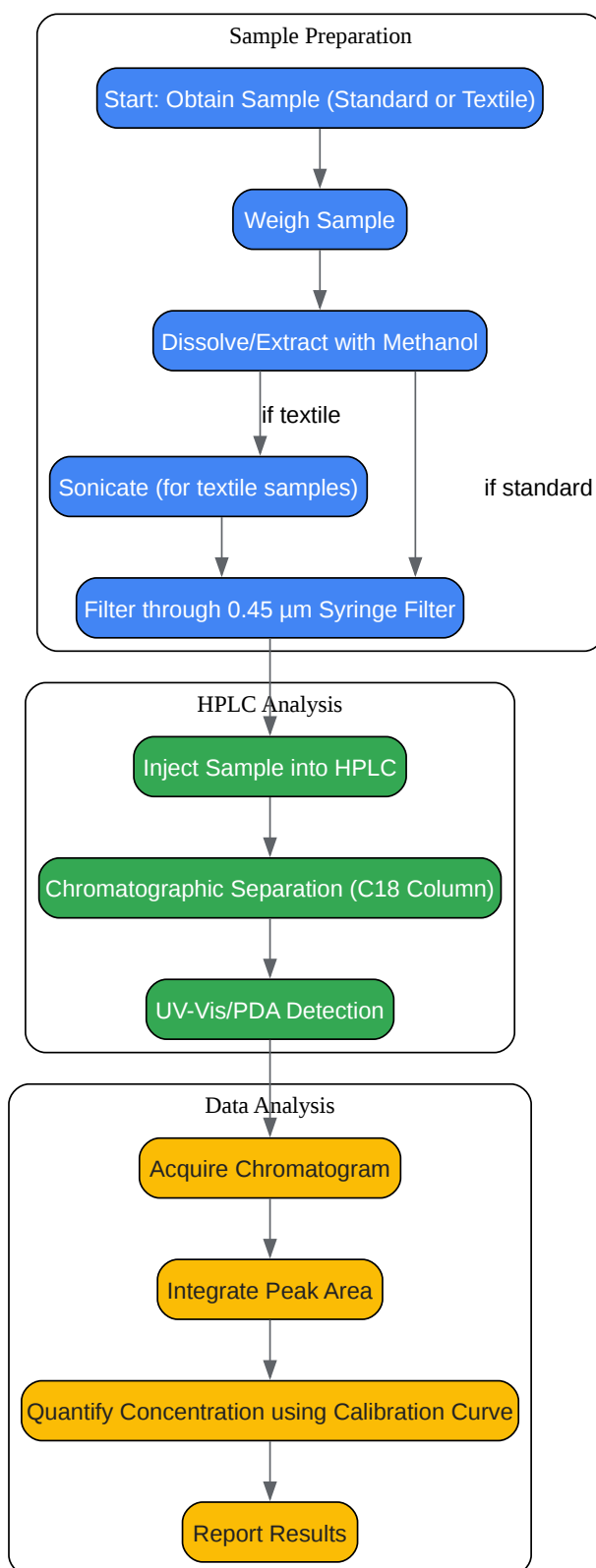
Parameter	Value
Column	C18 reverse-phase, 4.6 x 150 mm, 5 µm particle size
Mobile Phase	Acetonitrile : 10 mM Ammonium Acetate (pH 6.8) (60:40, v/v)
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Column Temperature	30°C
Detection Wavelength	590 nm (or λ <sub>max</sub> of Disperse Blue ANT)

Table 2: Expected Quantitative Data

Parameter	Expected Value
Retention Time (t <sub>R</sub> )	Approximately 9.3 min[3]
Linearity (R <sup>2</sup> )	> 0.995
Limit of Detection (LOD)	~0.1 µg/mL
Limit of Quantification (LOQ)	~0.3 µg/mL

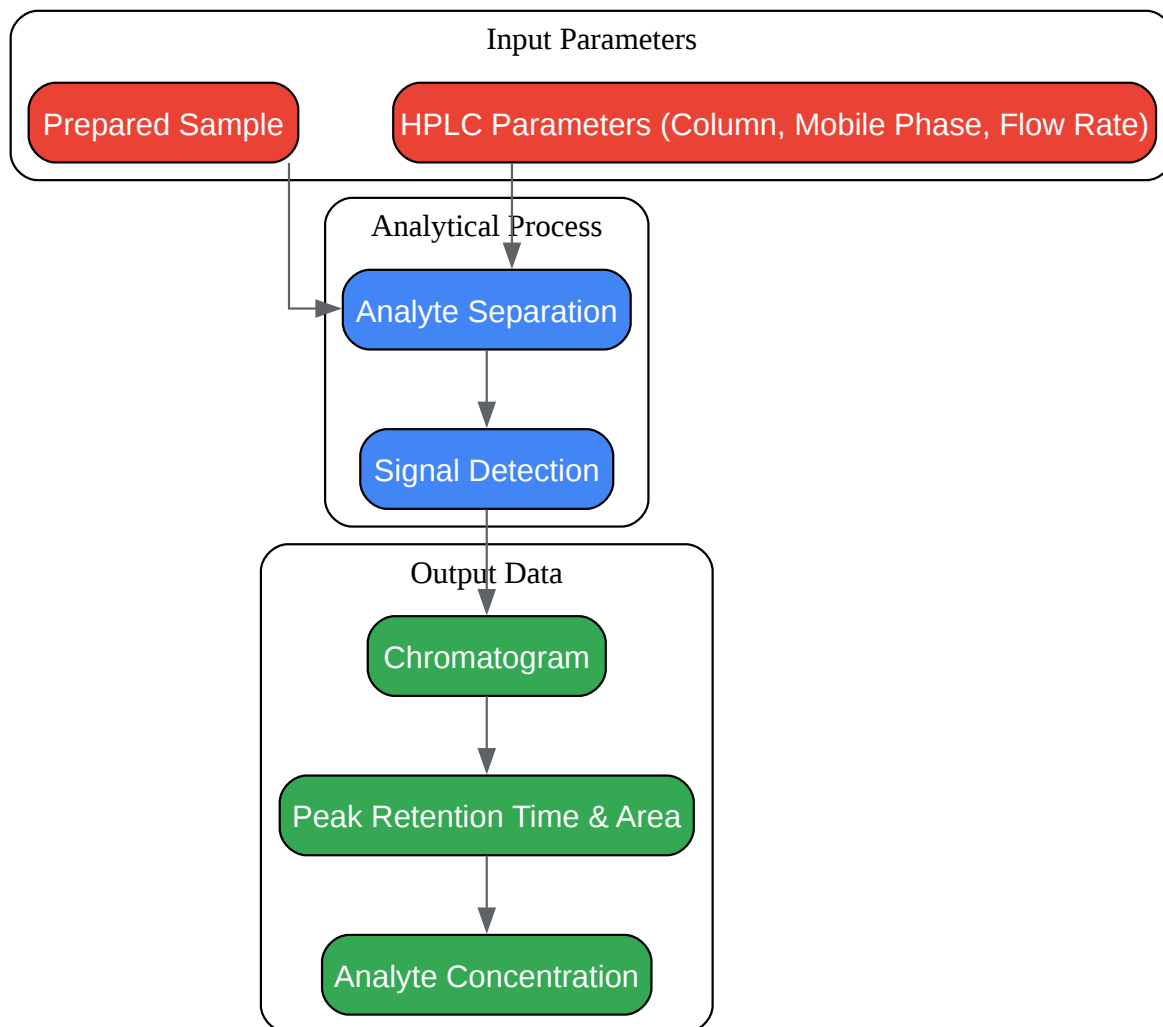
## Experimental Workflow and Logical Relationships

The diagrams below illustrate the experimental workflow for the HPLC analysis of **Disperse Blue ANT** and the logical relationships of the key analytical stages.



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**Figure 1:** Experimental workflow for the HPLC analysis of **Disperse Blue ANT**.



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**Figure 2:** Logical relationship of the HPLC analytical method.

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## References

- 1. Buy Disperse blue ANT | 88938-51-6 [smolecule.com]
- 2. Disperse blue ANT | C<sub>21</sub>H<sub>21</sub>BrN<sub>6</sub>O<sub>10</sub> | CID 90289624 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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